

Application of Cinnamyl Propionate in Perfumery and Fine Fragrances: Application Notes and Protocols

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Compound of Interest

Compound Name: Cinnamyl propionate

Cat. No.: B7804193

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Introduction

Cinnamyl propionate is a versatile aromatic ester prized in the fragrance industry for its complex and multifaceted scent profile.[1][2] It is a valuable component in a wide array of scented products, from fine fragrances to personal care items.[3][4] This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals interested in the use and evaluation of **cinnamyl propionate** in perfumery.

Odor Profile: **Cinnamyl propionate** possesses a sweet, warm, and balsamic character with distinct floral and fruity notes.[5] It is often described as having hints of cinnamon, bubble gum, and grape soda.[5][6] Its complex aroma allows it to be used to add warmth to floral compositions, introduce fruity-spicy characteristics to oriental fragrances, and enhance honey and amber accords.[5]

Quantitative Data

The following tables summarize key quantitative data for **cinnamyl propionate**, crucial for formulation and experimental design.

Table 1: Physicochemical Properties of **Cinnamyl Propionate**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₄ O ₂	[2][7]
Molecular Weight	190.24 g/mol	[2][7]
CAS Number	103-56-0	[2][7]
Appearance	Colorless to pale yellow liquid	[2]
Specific Gravity	1.030 - 1.033 @ 25°C	[8]
Refractive Index	1.531 - 1.534 @ 20°C	[8]
Boiling Point	288 - 289 °C @ 760 mmHg	[8]
Vapor Pressure	0.001 mmHg @ 25°C (est.)	[8]
Flash Point	> 110 °C	[8]
Solubility	Soluble in alcohol and fixed oils; Insoluble in water, propylene glycol, and glycerin.	[1]

Table 2: Olfactory and Performance Characteristics

Parameter	Description	Reference
Odor Description	Fruity, sweet, balsamic, floral, spicy.	[9][10]
Longevity on Smelling Strip	> 180 hours	[6]
Substantivity	Medium	[8]
Recommended Usage Level in Fragrance Concentrate	Up to 8.0%	[8]

Experimental Protocols

Sensory Evaluation Protocol: Descriptive Analysis of Cinnamyl Propionate

This protocol outlines a method for the sensory evaluation of **cinnamyl propionate** to characterize its odor profile over time.

Objective: To quantitatively describe the odor characteristics of **cinnamyl propionate** at different time intervals.

Materials:

- **Cinnamyl propionate** (high purity)
- Ethanol (perfumer's grade, odorless)
- Smelling strips (blotters)
- Glass beakers
- Pipettes
- Controlled environment sensory booth with adequate ventilation.[\[11\]](#)

Procedure:

- Sample Preparation: Prepare a 10% solution of **cinnamyl propionate** in ethanol.
- Panelist Selection: Select a panel of at least 10 trained sensory assessors. Panelists should be screened for their ability to perceive and describe a range of odorants.[\[11\]](#)
- Evaluation:
 - Dip a smelling strip into the 10% **cinnamyl propionate** solution for 2 cm and allow the ethanol to evaporate for 30 seconds.
 - Present the smelling strip to the panelists in the sensory booth.
 - Panelists evaluate the odor at the following time points: initial (after 30 seconds), 30 minutes, 1 hour, 4 hours, and 24 hours.

- At each time point, panelists rate the intensity of the predefined sensory attributes on a scale from 0 (not perceptible) to 10 (very strong).
- Data Analysis: Calculate the mean intensity scores for each attribute at each time point. The results can be visualized using a spider web diagram or a bar chart to represent the evolution of the scent profile.

Predefined Sensory Attributes for **Cinnamyl Propionate**:

- Sweet
- Fruity (Grape/Plum)
- Balsamic
- Spicy (Cinnamon-like)
- Floral
- Waxy
- Green

Stability Testing Protocol: Accelerated Aging in a Fine Fragrance Base

This protocol describes an accelerated stability test to evaluate the performance of **cinnamyl propionate** in a typical fine fragrance formulation.^[9]

Objective: To assess the stability of **cinnamyl propionate** in a fine fragrance base under accelerated aging conditions (elevated temperature).

Materials:

- **Cinnamyl propionate**
- Fine fragrance base (e.g., 80% ethanol, 15% deionized water, 5% other fragrance components)

- Glass vials with airtight caps
- Oven capable of maintaining a constant temperature of 45°C
- Gas Chromatography-Mass Spectrometry (GC-MS) instrument

Procedure:

- Sample Preparation:
 - Prepare a control sample of the fine fragrance base without **cinnamyl propionate**.
 - Prepare a test sample by adding a known concentration of **cinnamyl propionate** (e.g., 2%) to the fine fragrance base.
 - Prepare multiple aliquots of both control and test samples in sealed glass vials.
- Storage Conditions:
 - Store one set of control and test samples at room temperature (25°C) in the dark (real-time control).
 - Place another set of control and test samples in an oven at 45°C (accelerated aging).[\[12\]](#)
- Evaluation:
 - At specified time intervals (e.g., 0, 1, 2, 4, and 8 weeks), remove one vial of each sample from both storage conditions.
 - Allow the samples to equilibrate to room temperature.
 - Visually inspect the samples for any changes in color or clarity.
 - Conduct a sensory evaluation of the odor profile by a trained panel, comparing the aged samples to the fresh samples.
 - Perform GC-MS analysis to quantify the concentration of **cinnamyl propionate** and identify any degradation products.

- **Data Analysis:** Compare the sensory and analytical data of the aged samples to the initial samples and the real-time controls. A significant change in odor profile or a decrease in the concentration of **cinnamyl propionate** indicates instability.

Substantivity on Fabric Protocol: Headspace Analysis

This protocol details a method to quantify the substantivity of **cinnamyl propionate** on fabric, a key performance indicator for laundry care fragrances.[\[13\]](#)[\[14\]](#)

Objective: To measure the amount of **cinnamyl propionate** that remains on fabric after a washing and drying cycle using headspace gas chromatography.

Materials:

- **Cinnamyl propionate**
- Unfragranced liquid laundry detergent
- Cotton swatches (e.g., 10 cm x 10 cm)
- Washing machine
- Dryer
- Headspace vials
- Gas Chromatography with a Flame Ionization Detector (GC-FID) or Mass Spectrometer (GC-MS)

Procedure:

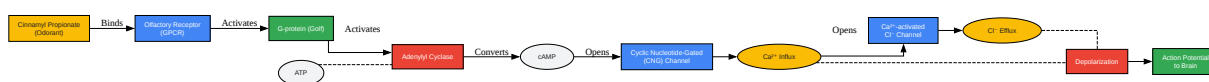
- **Washing Cycle:**
 - Prepare a wash solution by adding a standard dose of unfragranced detergent to the washing machine.
 - Add a known amount of **cinnamyl propionate** to the wash water.
 - Place the cotton swatches in the washing machine and run a standard wash cycle.

- Drying:
 - After the wash cycle, dry the fabric swatches in a dryer until they are completely dry.
- Headspace Analysis:
 - Cut a small, precise piece of the dried fabric swatch and place it in a headspace vial.
 - Seal the vial and incubate it at a specific temperature (e.g., 60°C) for a set amount of time to allow the volatile compounds to partition into the headspace.
 - Analyze the headspace gas using GC-FID or GC-MS to quantify the concentration of **cinnamyl propionate**.
- Data Analysis: The concentration of **cinnamyl propionate** detected in the headspace is directly proportional to its substantivity on the fabric. This can be compared across different fragrance materials or formulation variables.

Signaling Pathways and Experimental Workflows

Olfactory Signal Transduction Pathway

The perception of odorants like **cinnamyl propionate** begins with the interaction of the molecule with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium.^{[1][3]} This interaction initiates a G-protein coupled signaling cascade. While the specific olfactory receptor for **cinnamyl propionate** has not been definitively identified, research has shown that the related molecule, propionate, can activate the human olfactory receptor OR51E2.^{[15][16]}

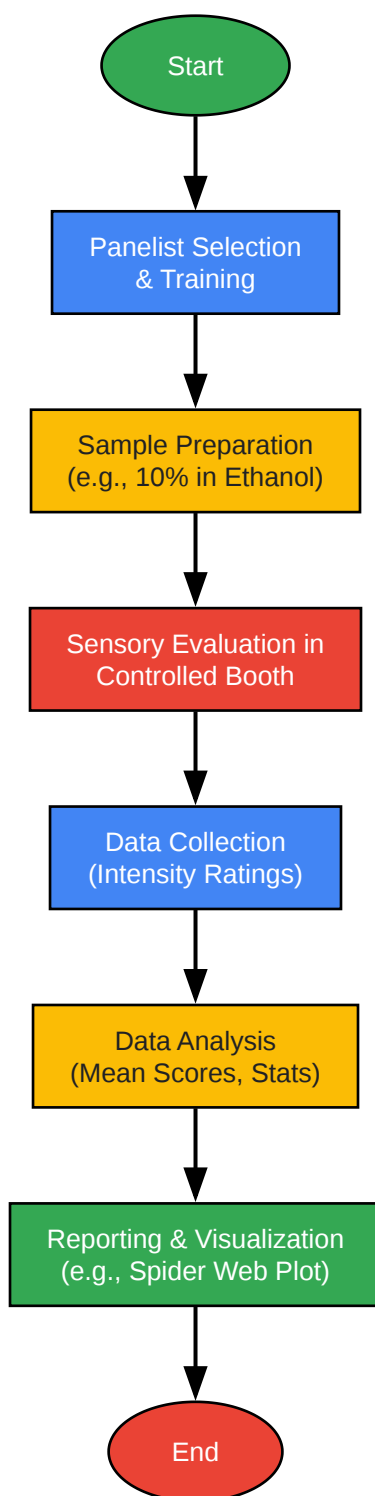


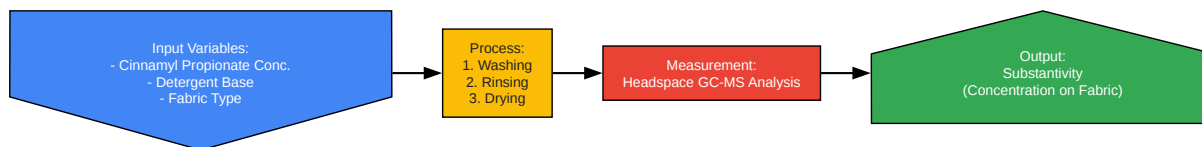
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Caption: Olfactory Signal Transduction Pathway for an Odorant.

Experimental Workflow for Sensory Analysis

The following diagram illustrates a typical workflow for conducting a descriptive sensory analysis of a fragrance material.





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